

Physical properties of (Z)-2-hexenal (boiling point, vapor pressure)

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Compound of Interest

Compound Name: (Z)-2-hexenal

Cat. No.: B094248

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Physical Properties of (Z)-2-Hexenal: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **(Z)-2-hexenal**, specifically its boiling point and vapor pressure. The information is presented to support research, drug development, and scientific applications requiring precise data on this compound.

Quantitative Data Summary

The experimentally determined and estimated physical properties of **(Z)-2-hexenal** are summarized in the table below for quick reference.

Physical Property	Value	Conditions	Source
Boiling Point	146.5 °C	at 760 mmHg (estimated)	[1]
Vapor Pressure	4.624 mmHg	at 25.0 °C (estimated)	[1]

Experimental Protocols for Physical Property Determination

Accurate determination of physical properties such as boiling point and vapor pressure is fundamental in the characterization of chemical compounds. The following sections detail standard experimental methodologies applicable to volatile organic compounds like **(Z)-2-hexenal**.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

This micro-method is suitable for determining the boiling point of small quantities of a liquid.[\[2\]](#)
[\[3\]](#)

Principle: A small, inverted capillary tube traps the vapor of the heated liquid. At the boiling point, the vapor pressure inside the capillary equals the atmospheric pressure, and a continuous stream of bubbles is observed. Upon cooling, the liquid is drawn into the capillary tube at the boiling point.[\[2\]](#)[\[4\]](#)

Procedure:

- A small amount of the liquid sample (approximately 0.5 mL) is placed into a small test tube or a fusion tube.[\[2\]](#)
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.[\[2\]](#)
- The test tube assembly is attached to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- The entire assembly is placed in a Thiele tube containing a high-boiling point oil (e.g., mineral oil), ensuring the sample is immersed in the oil.[\[2\]](#)[\[3\]](#)
- The side arm of the Thiele tube is gently and uniformly heated.[\[3\]](#)

- As the temperature rises, air trapped in the capillary tube will be expelled, seen as a slow stream of bubbles.
- Upon reaching the boiling point, a rapid and continuous stream of bubbles will emerge from the capillary tube.[2][3]
- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to be drawn into the capillary tube.[3][4]

Determination of Vapor Pressure

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature.

The static method directly measures the equilibrium vapor pressure of a substance in a closed system at a specific temperature.[5][6]

Principle: The substance is introduced into an evacuated, temperature-controlled container. At thermal equilibrium, the pressure of the vapor in the headspace is measured by a pressure sensor.[5]

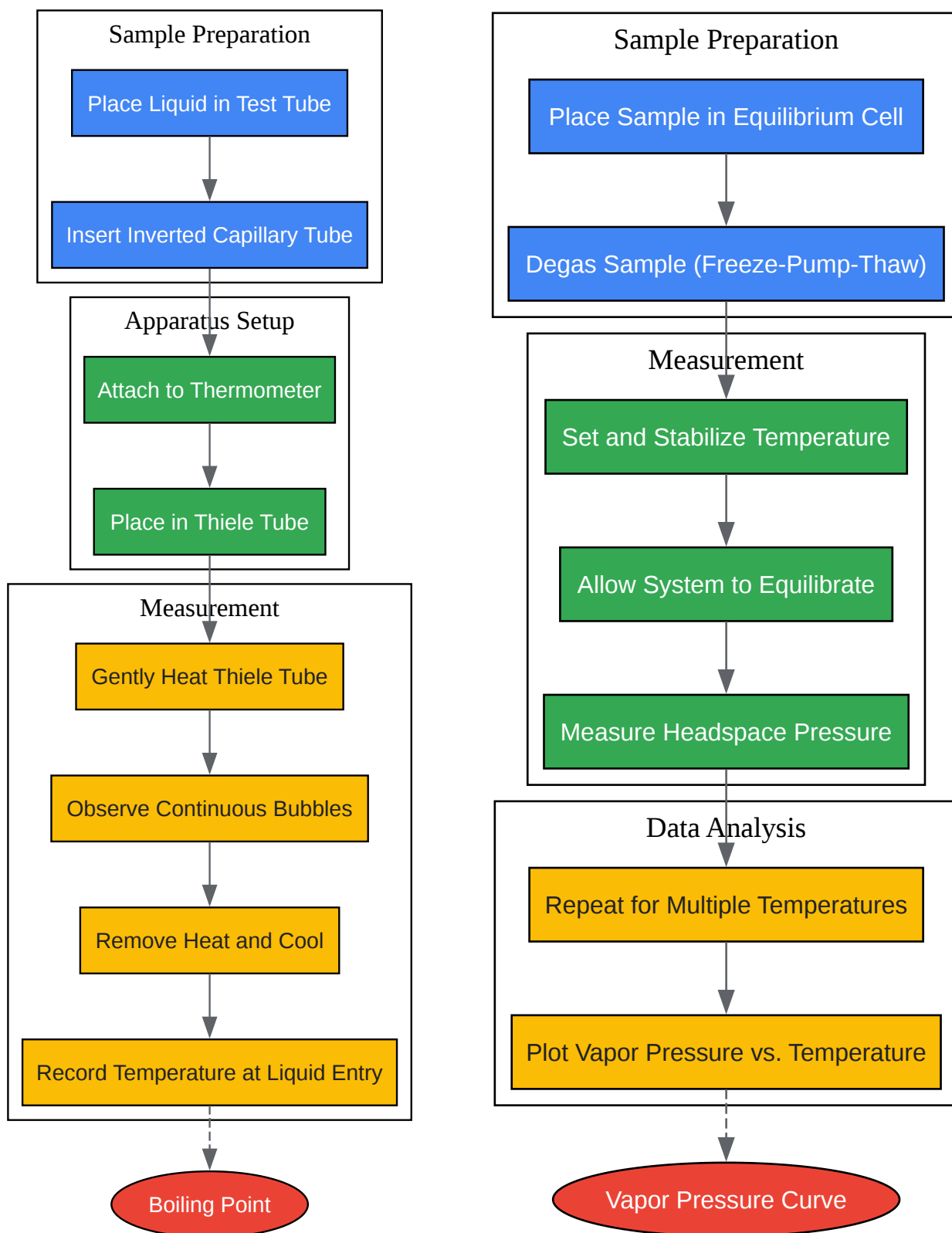
Procedure:

- A sample of the liquid is placed into an equilibrium cell.
- The sample is thoroughly degassed to remove any dissolved volatile impurities. This is often achieved by a series of freeze-pump-thaw cycles where the sample is frozen with liquid nitrogen, the headspace is evacuated, and then the sample is thawed.[6]
- The equilibrium cell is immersed in a constant temperature bath to maintain a precise temperature.[5]
- The system is allowed to reach thermal and phase equilibrium, at which point the pressure inside the cell, exerted by the vapor of the substance, is measured using a pressure transducer or a manometer.[5][6]

- Measurements are typically taken at several different temperatures to establish the vapor pressure curve of the substance.[\[5\]](#)

Visualized Workflows

The following diagrams illustrate the logical workflows for the experimental determination of boiling point and vapor pressure.



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